

Essential Safety and Logistical Information for Handling Allylcyclohexylamine

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Compound of Interest

Compound Name: Allylcyclohexylamine

Cat. No.: B145648

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Allylcyclohexylamine** is paramount. This guide provides comprehensive, step-by-step procedures for its use, storage, and disposal, grounded in established safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

Allylcyclohexylamine is a flammable liquid and vapor that can cause severe skin burns and eye damage.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Chemical safety glasses are a minimum requirement.^[1] For tasks with a higher risk of splashing or exothermic reactions, a face shield worn over safety glasses is necessary.^[2]
- **Skin Protection:** Wear appropriate chemical-resistant gloves and protective clothing to prevent any skin exposure.^{[1][3]} Regularly inspect gloves for any signs of degradation or puncture before and during use.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to control airborne vapor levels.^[1] In situations where ventilation is insufficient or concentrations are high, a NIOSH/MSHA approved respirator is required.^{[1][3]}

- General Laboratory Attire: A lab coat must be worn and fully buttoned.^[2] Long pants and closed-toe, closed-heel shoes are also required to cover as much skin as possible.^[2]

Operational Plan for Safe Handling

A systematic approach to handling **Allylcyclohexylamine**, from preparation to disposal, is crucial for minimizing risks.

1. Preparation and Handling:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.^[1]
- Work exclusively within a properly functioning chemical fume hood.
- Ground and bond all containers and receiving equipment to prevent static discharge, a potential ignition source.
- Use only non-sparking tools.
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.^[1]
- Avoid direct contact with skin, eyes, and clothing, and prevent inhalation of vapors.^[1]
- After handling, wash hands and any exposed skin thoroughly.^[1]

2. Storage:

- Store **Allylcyclohexylamine** in a tightly closed container in a cool, dry, and well-ventilated area.
- The storage area should be designated for flammable liquids and be kept locked.
- Keep it away from incompatible materials such as acids, strong oxidizing agents, and peroxides.^[4]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][5]
- Skin Contact: Promptly remove any contaminated clothing and wash the affected skin area with soap and water.[6] If irritation persists, seek medical attention.[6]
- Inhalation: Move the exposed individual to fresh air at once.[6] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting.[3][5] Rinse the mouth with water and seek immediate medical attention.[1]

Spill Response:

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.[1][7]
- Control Ignition Sources: Remove all sources of heat and ignition from the spill area.[1]
- Containment: For small spills, use a non-combustible absorbent material like sand or vermiculite to contain the substance.[7]
- Collection: Carefully collect the absorbed material into a sealed, properly labeled container for disposal.[7]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Allylcyclohexylamine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Use a designated, clearly labeled, and sealed container for all **Allylcyclohexylamine** waste.[7] Do not mix it with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[7]

- Container Disposal: Empty containers must be triple-rinsed with a suitable solvent.[8] The rinsate should be collected and disposed of as hazardous waste.[8]
- Final Disposal: All chemical waste must be disposed of through a licensed hazardous waste disposal contractor in accordance with local, state, and federal regulations.[7]

Quantitative Data Summary

The following table summarizes key quantitative information for **Allylcyclohexylamine**.

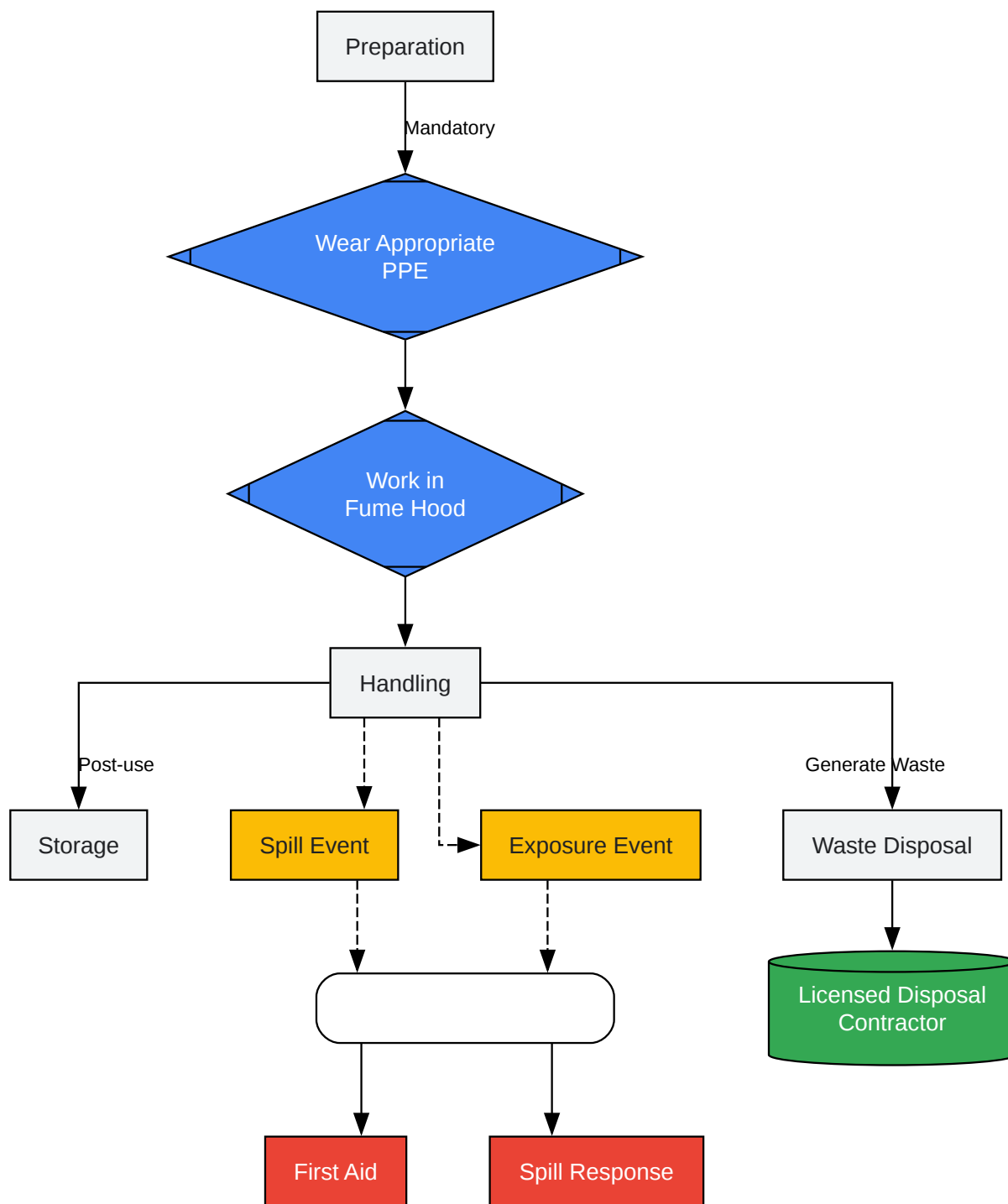
Property	Value	Reference
CAS Number	6628-00-8	[1]
Molecular Formula	C9H17N	[9]
Hazard Statements	H226, H314, H318	[1]
Precautionary Statements	P210, P233, P240, P241, P242, P243, P264, P280	

Hazard Statement Key:

- H226: Flammable liquid and vapor.
- H314: Causes severe skin burns and eye damage.[1]
- H318: Causes serious eye damage.[1]

Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **Allylcyclohexylamine**.



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Caption: Workflow for the safe handling and disposal of **Allylcyclohexylamine**.

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